

Application Note: Structural Confirmation of Leucylvaline (Leu-Val) via High-Resolution NMR Spectroscopy

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Compound of Interest

Compound Name: *Leucylvaline*

CAS No.: 72121-02-9

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Abstract

This application note details the robust structural confirmation of the dipeptide **Leucylvaline** (Leu-Val) using 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy. While Mass Spectrometry (MS) confirms molecular weight (

), it cannot definitively distinguish between the sequence isomers Leu-Val and Val-Leu without fragmentation analysis. NMR provides a non-destructive, self-validating method to determine the sequence order and stereochemistry. This protocol utilizes DMSO-

to stabilize amide protons, enabling the use of Heteronuclear Multiple Bond Correlation (HMBC) to visualize the peptide bond connectivity directly.

Introduction: The Aliphatic Challenge

Leucylvaline presents a specific challenge in 1D

¹H NMR due to the severe spectral overlap of the side chains. Both Leucine and Valine possess hydrophobic, aliphatic side chains terminating in methyl groups (

).^[1]

- Leucine (Leu): Contains an isobutyl group (

).

- Valine (Val): Contains an isopropyl group (

).^[1]

Distinguishing these residues requires resolving the spin systems (COSY) and determining the sequence order (HMBC/NOESY). This guide prioritizes the HMBC experiment as the definitive "bridge" between residues, validating the N-to-C terminal directionality.

Materials and Sample Preparation^{[3][4][5][6]}

Solvent Selection

Choice: Dimethyl sulfoxide-

(DMSO-

) Causality: While D

O is the physiological standard, it causes rapid exchange of the amide proton (

), making it invisible in the spectrum.^[1] The amide proton is the critical "anchor" for sequencing. DMSO-

slows this exchange, revealing the amide doublet (

) and the N-terminal amine protons.^[1]

Preparation Protocol

- Mass: Weigh

of Leu-Val.

- Solvent: Add

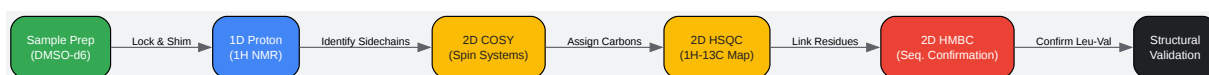
of DMSO-

(99.9% D).
- Reference: Ensure solvent contains 0.03% TMS (Tetramethylsilane) for chemical shift referencing (

).
- Vessel: Transfer to a high-precision 5mm NMR tube to minimize shimming errors.

Experimental Workflow

The following workflow ensures a self-validating dataset.



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Figure 1: Step-by-step NMR acquisition workflow for peptide sequencing.

Data Analysis & Interpretation

Step 1: 1D Proton (The Landscape)

In DMSO-

, you will observe three distinct regions.^[1]

- Amide/Amine Region (

):
 - Look for a doublet at

.
 - . This is the Valine Amide NH (coupled to Val

-CH).[1]

- Look for a broad signal at

. This is the N-terminal Leucine amine (

).

- Alpha Region (

): Two signals corresponding to the chiral centers (

-CH).[1]

- Aliphatic Region (

): Overlapping methyls and methylene signals.

Step 2: COSY (The Puzzle Pieces)

Use Correlation Spectroscopy (COSY) to trace the scalar couplings. You must identify two distinct spin systems.

- System A (Valine):

- Find the Amide NH doublet. Trace it to

-CH.

- Trace

-CH

-CH (Septet-like).[1]

- Trace

-CH

two Methyl groups (

-CH

).

- Diagnostic: Short chain length (NH-CH-CH-Me

).

- System B (Leucine):

- Find the

-CH (coupled to the broad amine signal if visible, or identified by elimination).

- Trace

-CH

-CH

(Diastereotopic protons).[1]

- Trace

-CH

-CH (Multiplet).[1]

- Trace

-CH

two Methyl groups (

-CH

).

- Diagnostic: Extra methylene bridge (

-CH

) compared to Valine.

Step 3: HMBC (The Bridge)

This is the Self-Validating step. We must prove the Carbonyl of Leucine connects to the Amide of Valine.

- Target: Look for a cross-peak between the Valine Amide NH proton and a Carbonyl carbon ([1](#)).
- Validation Logic:
 - If the Val-NH couples to the Carbonyl of the other spin system (Leu), the sequence is Leu-Val.
 - If the Leu-NH (if visible) were to couple to the Val-Carbonyl, the sequence would be Val-Leu.

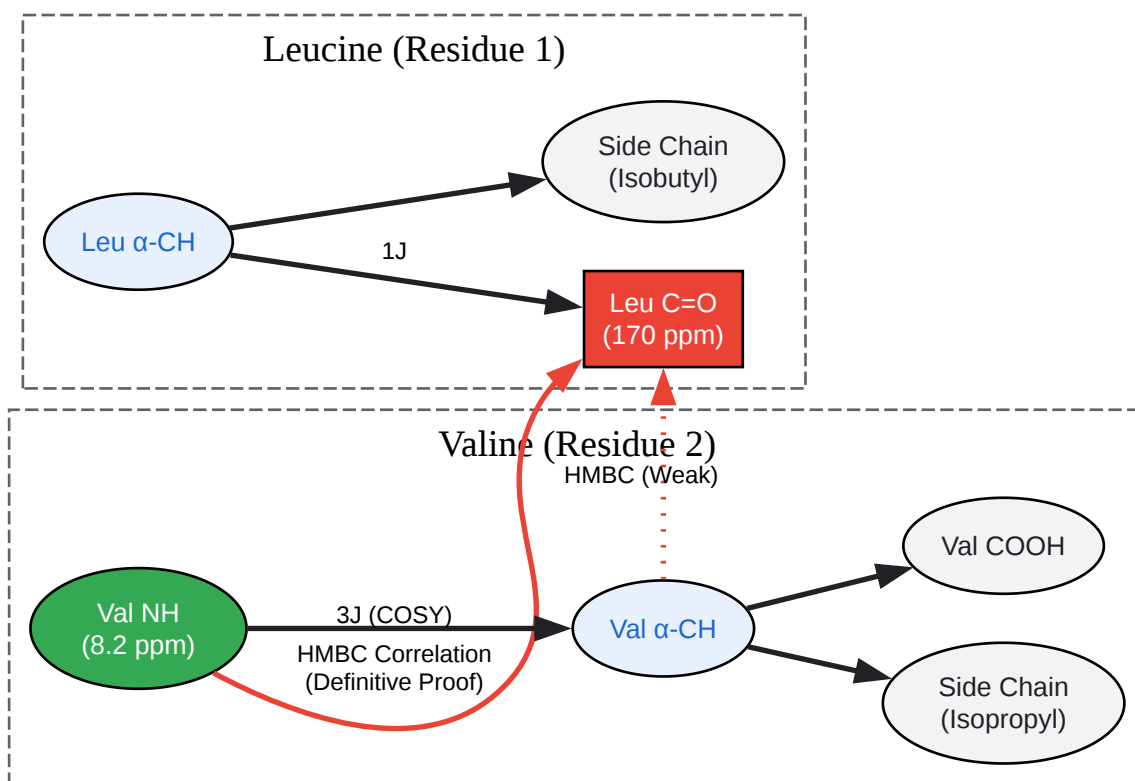
Summary of Chemical Shifts (DMSO-)

Residue	Atom	H Shift (ppm)	C Shift (ppm)	Multiplicity
Leu (1)	NH (N-term)	7.8 - 8.1	-	Broad / Exchangeable
-CH	3.8 - 3.9	51.0 - 53.0	Multiplet	
-CH	1.5 - 1.7	40.0 - 42.0	Multiplet (Diastereotopic)	
-CH	1.6 - 1.8	23.0 - 25.0	Multiplet	
-CH	0.85 - 0.95	21.0 - 23.0	Doublets	
C=O	-	169.0 - 171.0	Quaternary (HMBC Target)	
Val (2)	NH (Amide)	8.1 - 8.4	-	Doublet (Hz)
-CH	4.1 - 4.3	57.0 - 59.0	DD or Multiplet	
-CH	2.0 - 2.2	29.0 - 31.0	Multiplet	
-CH	0.85 - 0.95	18.0 - 19.5	Doublets	
COOH (C-term)	10.0 - 12.0	172.0 - 174.0	Broad	

Note: Shifts are approximate and concentration/pH dependent. The connectivity is absolute.

Structural Connectivity Diagram

The following diagram illustrates the specific HMBC correlations required to confirm the peptide bond.



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Figure 2: Key HMBC correlations. The red arrow from Val-NH to Leu-CO confirms the peptide sequence.

References

- Biological Magnetic Resonance Data Bank (BMRB). Chemical Shift Statistics for Amino Acids. University of Wisconsin-Madison. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Specific ^{13}C labeling of leucine, valine and isoleucine methyl groups. PubMed Central. Available at: [\[Link\]](#)

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Sources

- [1. NMR Deuterated Solvent Properties Reference Chart \[sigmaaldrich.com\]](#)
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